

N-Nitroso-Ramipril Contamination in Pharmaceuticals: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

Cat. No.: B16080568

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The emergence of N-nitroso compounds as potential impurities in pharmaceutical products has become a significant focus for regulatory agencies and the pharmaceutical industry worldwide.

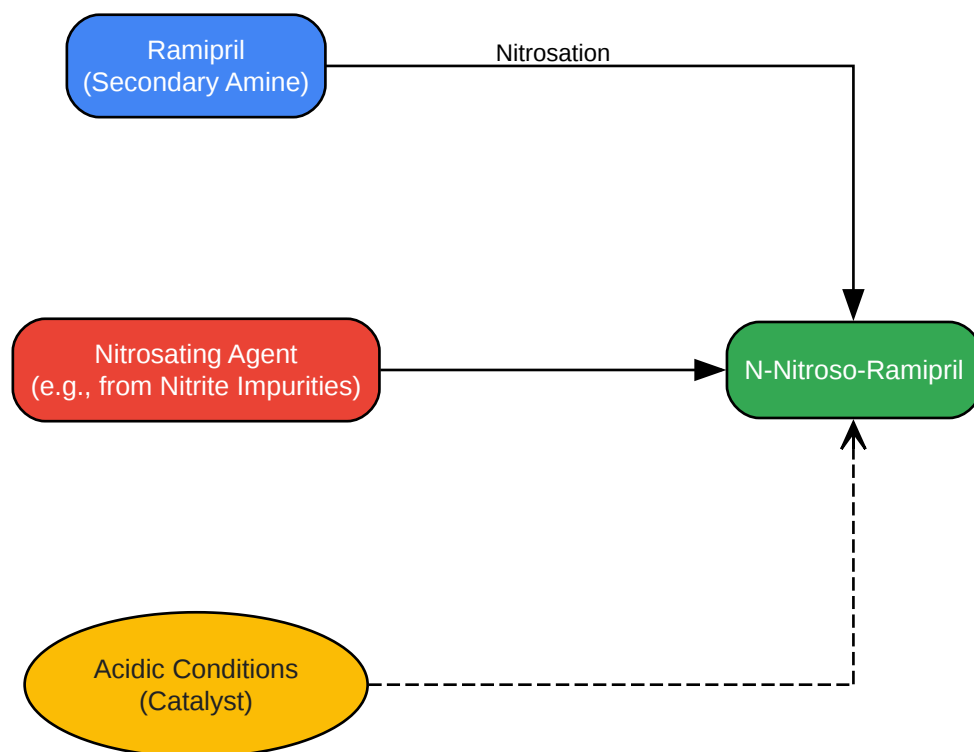
N-nitroso-ramipril, a nitrosamine derivative of the angiotensin-converting enzyme (ACE) inhibitor ramipril, is a notable example of a nitrosamine drug substance-related impurity (NDSRI). This technical guide provides an in-depth overview of the sources of **N-nitroso-ramipril** contamination, its formation mechanisms, risk assessment, and analytical methodologies for its detection and quantification.

Core Concepts: Formation and Risk Assessment

N-nitroso-ramipril is formed from the reaction of the secondary amine functional group within the ramipril molecule with a nitrosating agent.[1][2] The primary sources of nitrosating agents in pharmaceutical manufacturing are nitrite impurities present in raw materials and excipients.[3]

Signaling Pathway for N-Nitroso-Ramipril Formation

The formation of **N-nitroso-ramipril** is a chemical reaction rather than a biological signaling pathway. The key components and steps are outlined below.



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Figure 1: Formation of **N-Nitroso-Ramipril**.

Risk Factors for Contamination

Several factors can contribute to the formation of **N-nitroso-ramipril** during the manufacturing process and storage of ramipril-containing drug products:

- Nitrite Impurities in Excipients: Trace levels of nitrites are a common source of nitrosating agents. The selection of excipients with low nitrite content is a critical mitigation strategy.[3]
[4]
- Manufacturing Process: Certain manufacturing conditions, such as high temperatures and the presence of water, can accelerate the nitrosation reaction.[5]

- **Ramipril Degradation:** The degradation of ramipril can lead to the formation of impurities that may be more susceptible to nitrosation. One such degradation product is ramipril diketopiperazine (DKP). While DKP itself is not mutagenic, its nitrosation product has shown mutagenic potential in in-vitro assays.^{[5][6]}
- **Storage Conditions:** Inappropriate storage conditions, such as high humidity and temperature, can promote the formation of **N-nitroso-ramipril** over the shelf-life of the product.^[6]

Data Presentation: Quantitative Analysis

While specific data from recalls of ramipril due to **N-nitroso-ramipril** contamination are not publicly available, the following table provides an illustrative summary of potential quantitative data based on regulatory limits and typical analytical capabilities.

Parameter	Value	Reference
Acceptable Intake (AI) Limit	1500 ng/day	^{[7][8]}
Typical Limit of Quantification (LOQ)	~0.05 - 0.2 ng/mL	^[9]
Example Maximum Daily Dose (MDD) of Ramipril	10 mg	N/A
Calculated Concentration Limit in Drug Product (at MDD)	150 ppm (illustrative)	N/A

Disclaimer: The "Calculated Concentration Limit" is a theoretical value for illustrative purposes and does not represent actual measured contamination levels in any specific product. The actual permitted level in a drug product would be determined based on the maximum daily dose and the established AI.

Experimental Protocols

Quantification of N-Nitroso-Ramipril in Ramipril Tablets by LC-MS/MS

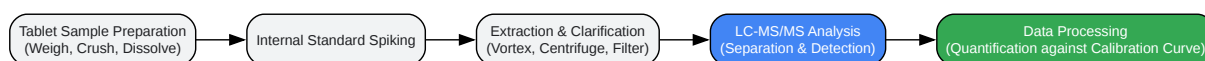
This method is based on the procedure published by the Official Medicines Control Laboratory (OMCL) network.^[9]

Objective: To quantify the amount of **N-nitroso-ramipril** in ramipril tablets.

Methodology:

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer (MS/MS).
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 100 x 3.0 mm, 3.5 μ m).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient program to separate **N-nitroso-ramipril** from the ramipril active pharmaceutical ingredient (API) and other excipients.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40 °C.
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - **N-nitroso-ramipril**: m/z 446.2 $\rightarrow$ 234.2 (quantifier), m/z 446.2 $\rightarrow$ 156.1 (qualifier)
 - Internal Standard (IS): A suitable deuterated analog of **N-nitroso-ramipril** or a structurally similar compound.
- Sample Preparation:
 - Weigh and finely powder a representative number of ramipril tablets.

- Accurately weigh a portion of the powdered tablets equivalent to a specific amount of ramipril (e.g., 10 mg).
- Dissolve the powder in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water).
- Spike with the internal standard.
- Vortex and/or sonicate to ensure complete dissolution.
- Centrifuge to pelletize insoluble excipients.
- Filter the supernatant through a 0.22 µm filter before injection into the LC-MS/MS system.
- Quantification: Create a calibration curve using certified reference standards of **N-nitroso-ramipril**. The concentration of **N-nitroso-ramipril** in the sample is determined by comparing its peak area ratio to the internal standard against the calibration curve.



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Figure 2: LC-MS/MS Workflow for **N-Nitroso-Ramipril**.

Bacterial Reverse Mutation Assay (Ames Test) for Mutagenicity Assessment

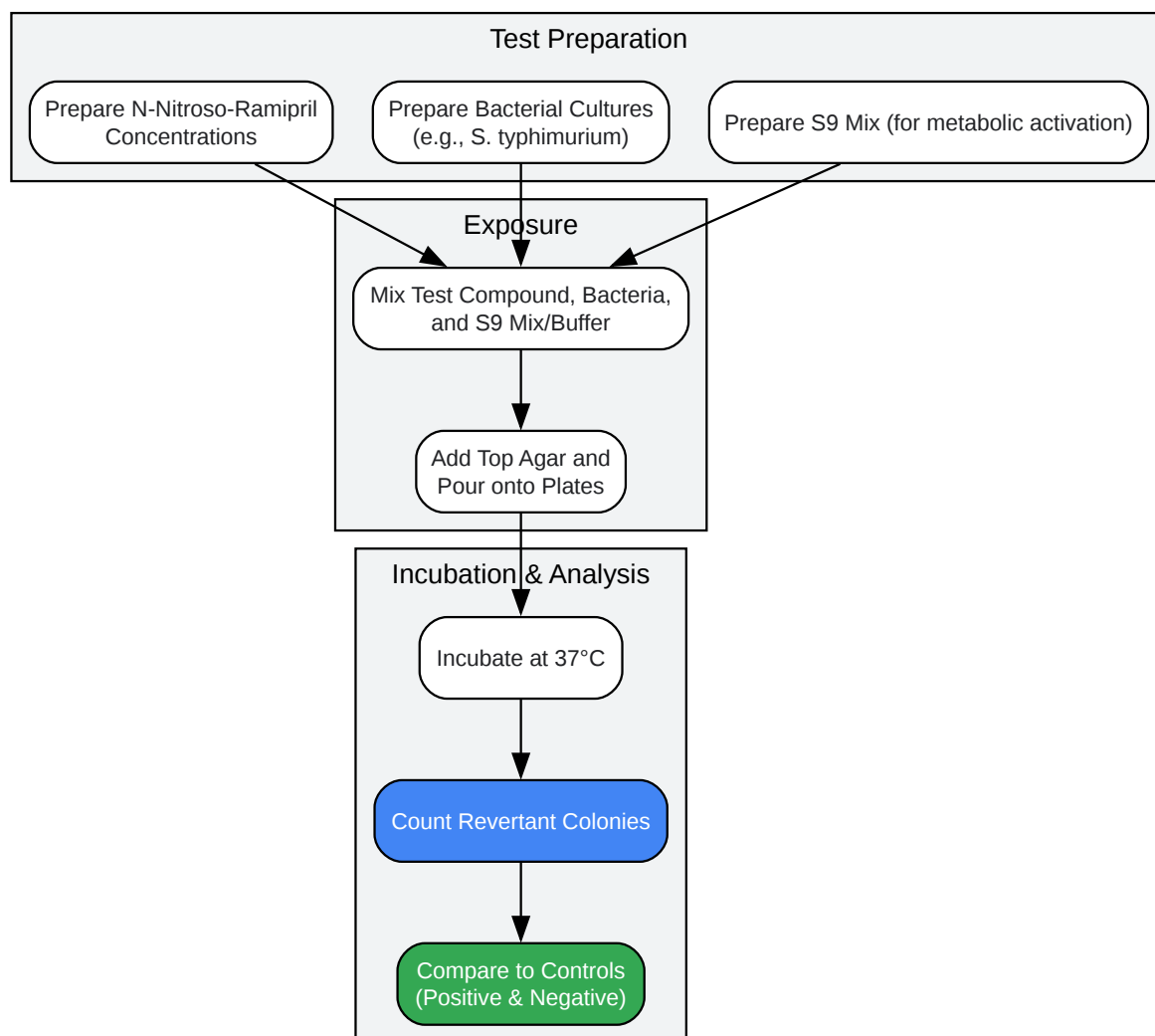
This protocol is a generalized procedure based on the OECD Guideline 471 for testing the mutagenic potential of chemical substances.^{[9][10]}

Objective: To assess the potential of **N-nitroso-ramipril** to induce gene mutations in bacteria.

Methodology:

- Test System: Histidine-requiring strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and/or a tryptophan-requiring strain of *Escherichia coli* (e.g., WP2 uvrA).

- Metabolic Activation System (S9 Mix): A fraction of mammalian liver homogenate (typically from rats or hamsters treated with an enzyme-inducing agent) is used to mimic mammalian metabolism, as some compounds only become mutagenic after metabolic activation. The test is performed both with and without the S9 mix.[\[6\]](#)[\[11\]](#)
- Procedure (Plate Incorporation Method):
 - Prepare various concentrations of **N-nitroso-ramipril** in a suitable solvent.
 - In a test tube, mix the test solution, the bacterial culture, and either the S9 mix or a buffer (for the non-activation condition).
 - Add molten top agar to the mixture.
 - Pour the mixture onto a minimal glucose agar plate.
 - Incubate the plates at 37°C for 48-72 hours.
- Data Analysis:
 - Count the number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) on each plate.
 - A positive result is indicated by a concentration-dependent increase in the number of revertant colonies compared to the negative (solvent) control, and/or a reproducible and significant increase at one or more concentrations.
- Controls:
 - Negative Control: The solvent used to dissolve the test substance.
 - Positive Control: A known mutagen for each bacterial strain, both with and without metabolic activation, to ensure the test system is working correctly.



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Figure 3: Ames Test Experimental Workflow.

Conclusion

The formation of **N-nitroso-ramipril** in pharmaceutical products is a complex issue influenced by multiple factors, including the presence of nitrite impurities in excipients and the manufacturing and storage conditions. While studies have indicated that **N-nitroso-ramipril** is likely a non-mutagenic impurity, regulatory agencies require rigorous risk assessments and,

where necessary, the implementation of control strategies to limit its presence in final drug products. The development and validation of sensitive analytical methods are crucial for monitoring and controlling the levels of this and other nitrosamine impurities, ensuring the safety and quality of medicines.

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